

The Multifaceted Identity of "RO-76" in Biomedical Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RO-76

Cat. No.: B15616240

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The designation "**RO-76**" appears across a spectrum of biomedical research contexts, from antiviral studies to neuroscience and cell biology. However, a comprehensive analysis of publicly available data reveals that "**RO-76**" does not refer to a single, well-characterized chemical entity. Instead, it is a label applied to different biological materials and molecules, each with distinct targets and pathways. This guide synthesizes the available information, clarifying the diverse roles of entities designated as "**RO-76**."

RO-76 as a Designation for Hepatitis C Virus (HCV) Clinical Isolates

In the field of virology, "**RO-76**" has been used to identify specific clinical isolates of the Hepatitis C virus, particularly in studies investigating resistance to antiviral drugs. These isolates are instrumental in understanding the efficacy of non-nucleoside inhibitors (NNIs) targeting the HCV NS5B polymerase, an RNA-dependent RNA polymerase essential for viral replication.

Quantitative Data for HCV NS5B Inhibition

The potency of antiviral compounds against HCV replicons derived from clinical isolates, including those designated **RO-76**, is typically quantified by the half-maximal inhibitory concentration (IC₅₀). The following table summarizes IC₅₀ values for two independently generated NS5B clinical isolates labeled **RO-76**.

Isolate	IC ₅₀ (μM) ± SEM	Number of Experiments
RO-76 #1	1.17 ± 0.02	4
RO-76 #2	1.15 ± 0.1	7

Table 1: IC₅₀ values for R1479, a nucleoside analogue inhibitor, against two independent HCV NS5B clinical isolates designated **RO-76**.^{[1][2]} Data represents the mean ± standard error of the mean (SEM) from multiple independent experiments.

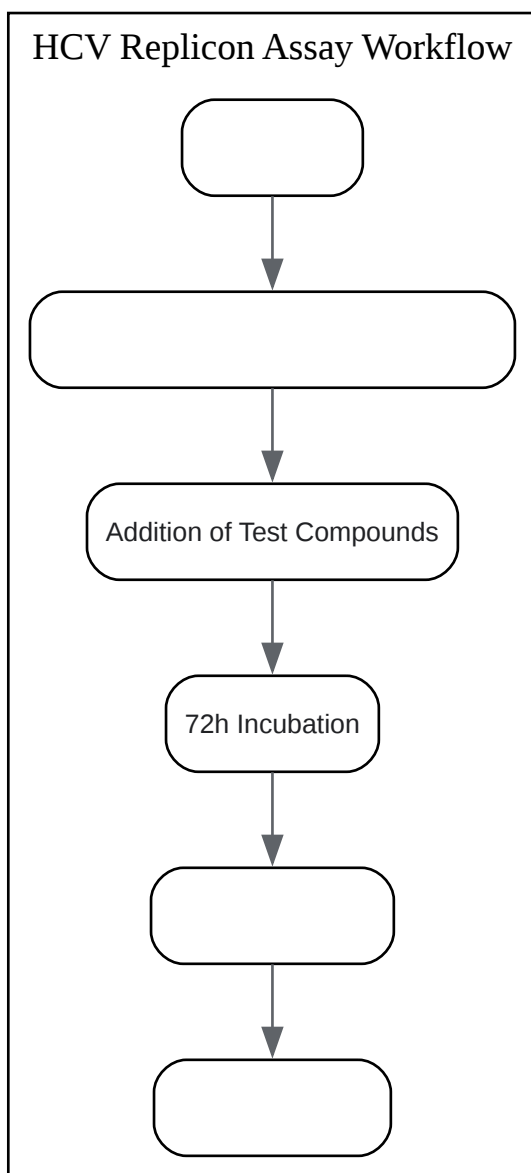
Experimental Protocols

HCV Replicon Assay for IC₅₀ Determination:

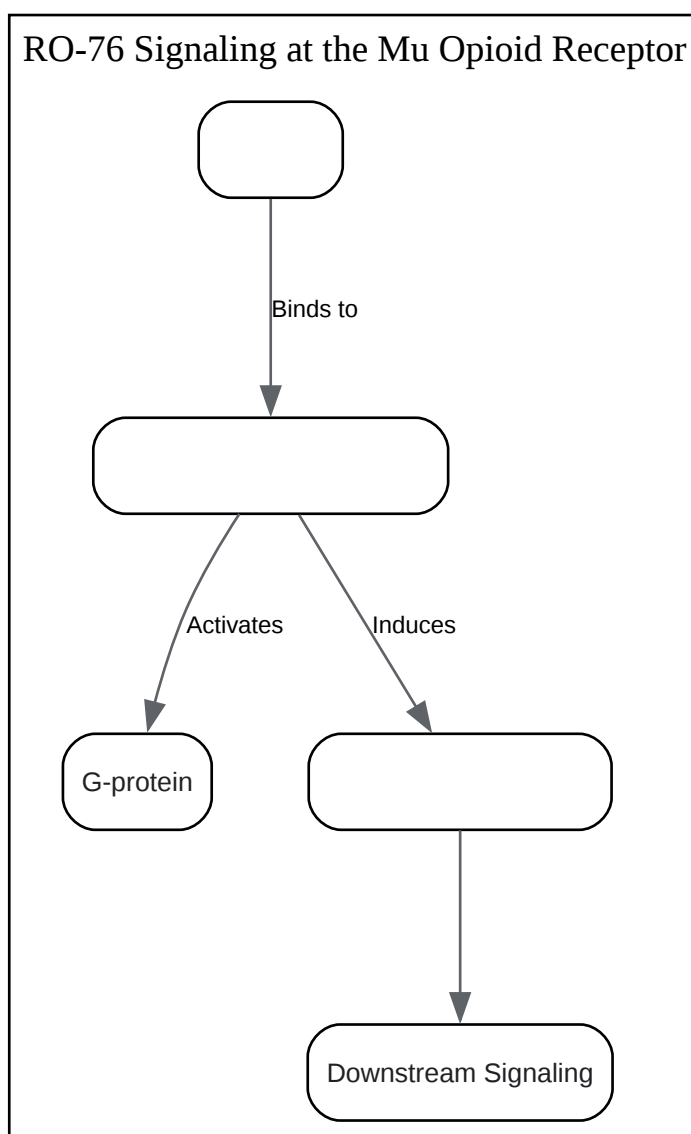
The antiviral activity against HCV replicons is commonly assessed using a cell-based assay. The general workflow is as follows:

- **Cell Culture and Transfection:** Huh-7 cells, a human hepatoma cell line, are cultured and then transfected with RNA from an HCV replicon. These replicons are engineered to contain a reporter gene, such as firefly luciferase, allowing for quantification of viral replication.
- **Compound Addition:** Twenty-four hours after transfection, the test compounds (e.g., NNIs) are added to the cells in a series of 3-fold dilutions. A final DMSO concentration of 1% (v/v) is typically maintained.
- **Incubation:** The cells are incubated with the compounds for 72 hours to allow for viral replication and the inhibitory effects of the drugs to manifest.
- **Luciferase Assay:** After incubation, the level of viral replication is quantified by measuring the firefly luciferase reporter signal using a commercial luciferase assay system.

- IC50 Calculation: The IC50 value, which is the compound concentration that causes a 50% reduction in the luciferase signal compared to untreated controls, is calculated using software such as XLfit3.[\[1\]](#)



RO-76 Signaling at the Mu Opioid Receptor



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References

- 1. academic.oup.com [academic.oup.com]

- [2. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- To cite this document: BenchChem. [The Multifaceted Identity of "RO-76" in Biomedical Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15616240/docs#the-multifaceted-identity-of-ro-76-in-biomedical-research\]](https://www.benchchem.com/product/b15616240/docs#the-multifaceted-identity-of-ro-76-in-biomedical-research)

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